

An In-depth Technical Guide to Heptyl Hexanoate: CAS Registry Number and Identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heptyl hexanoate*

Cat. No.: *B1593790*

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Heptyl hexanoate, a fatty acid ester, is a compound of interest for researchers and professionals in drug development and chemical synthesis. This technical guide provides a comprehensive overview of its fundamental chemical identifiers, crucial for accurate documentation, database searches, and regulatory submissions. The information is presented to facilitate easy comparison and integration into research and development workflows.

Chemical Identity and Properties

Heptyl hexanoate is recognized by various nomenclature and registry systems. A summary of its key identifiers is provided in the table below.

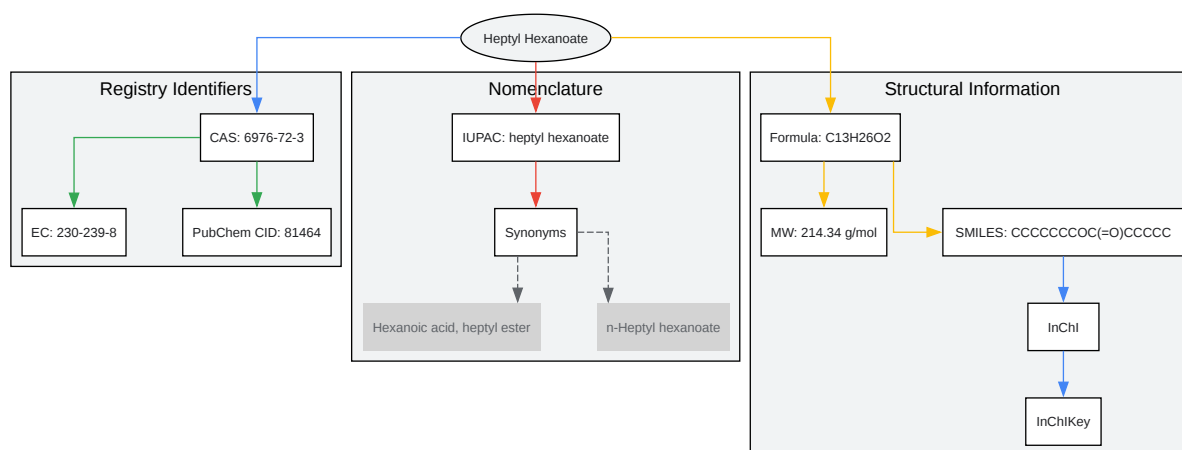
Identifier Type	Identifier	Source
CAS Registry Number	6976-72-3	[1] [2] [3] [4]
IUPAC Name	heptyl hexanoate	[1] [2]
Synonyms	Hexanoic acid, heptyl ester; n-Heptyl hexanoate; Heptyl caproate	[1] [2] [4] [5]
Molecular Formula	C13H26O2	[1] [2] [4]
Molecular Weight	214.34 g/mol	[1]
InChI	InChI=1S/C13H26O2/c1-3-5-7-8-10-12-15-13(14)11-9-6-4-2/h3-12H2,1-2H3	[1] [2]
InChIKey	QEKCBKVVWQYEUGY-UHFFFAOYSA-N	[1] [2]
SMILES	<chem>CCCCCCCC(=O)CCCC</chem>	[1]
European Community (EC) Number	230-239-8	[1] [4] [5]
PubChem CID	81464	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **heptyl hexanoate** are specific to individual research and manufacturing processes. Standard esterification methods, such as Fischer-Speier esterification, are commonly employed, typically involving the reaction of hexanoic acid and heptanol in the presence of an acid catalyst. Purification is often achieved through distillation. For precise analytical characterization, techniques like Gas Chromatography-Mass Spectrometry (GC-MS) are utilized to confirm purity and structure.[\[1\]](#)[\[2\]](#)

Logical Relationship of Identifiers

To visually represent the relationship between the core chemical substance and its various identifiers, the following diagram illustrates the logical hierarchy.



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Caption: Hierarchical relationship of **heptyl hexanoate** identifiers.

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References

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- 2. n-Heptyl hexanoate [webbook.nist.gov]

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